

o-Toluic Acid-13C: A Technical Guide to Synthesis and Commercial Availability

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Compound of Interest

Compound Name: *o*-Toluic acid-13C

Cat. No.: B15557218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **o-Toluic acid-13C**, a stable isotope-labeled compound valuable for a range of research applications, including metabolic flux analysis, pharmacokinetic studies, and as an internal standard in quantitative mass spectrometry. This document details its synthesis, with a focus on the widely utilized Grignard reaction for introducing the 13C label at the carboxyl position. Furthermore, it offers a summary of its commercial availability from various suppliers.

Commercial Availability

o-Toluic acid labeled with carbon-13, specifically at the carboxyl position (o-Toluic acid-1-13C), is available from several commercial suppliers. The isotopic purity is typically high, often exceeding 99 atom % 13C.^{[1][2]} The compound is generally offered in quantities ranging from milligrams to grams.

Below is a summary of representative commercial offerings:

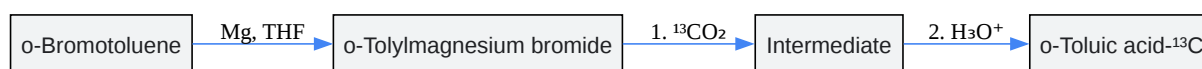
| Supplier | Product Name | CAS Number | Isotopic Enrichment | Available Quantities |
|----------------|---|---------------|---------------------|----------------------|
| C/D/N Isotopes | o-Toluic Acid- 13C1 (carboxyl- 13C) | 70838-82-3 | 99 atom % 13C | 0.5 g |
| MedchemExpress | o-Toluic acid-13C | Not specified | Not specified | Inquire |
| Mithridion | o-Toluic Acid- 13C1 (carboxyl- 13C) | Not specified | Not specified | 10 mg |
| LGC Standards | o-Toluic Acid- 13C1 (carboxyl- 13C) | Not specified | Not specified | Inquire |

Note: Pricing and availability are subject to change. Please consult the suppliers directly for the most current information.

Synthesis of o-Toluic Acid-13C (carboxyl-13C)

The most common and efficient method for the synthesis of **o-Toluic acid-13C** with the label at the carboxylic acid group involves the carbonation of a Grignard reagent with ^{13}C -labeled carbon dioxide ($^{13}\text{CO}_2$). This well-established methodology allows for the precise and high-yield incorporation of the carbon isotope.

The overall synthetic pathway can be visualized as follows:

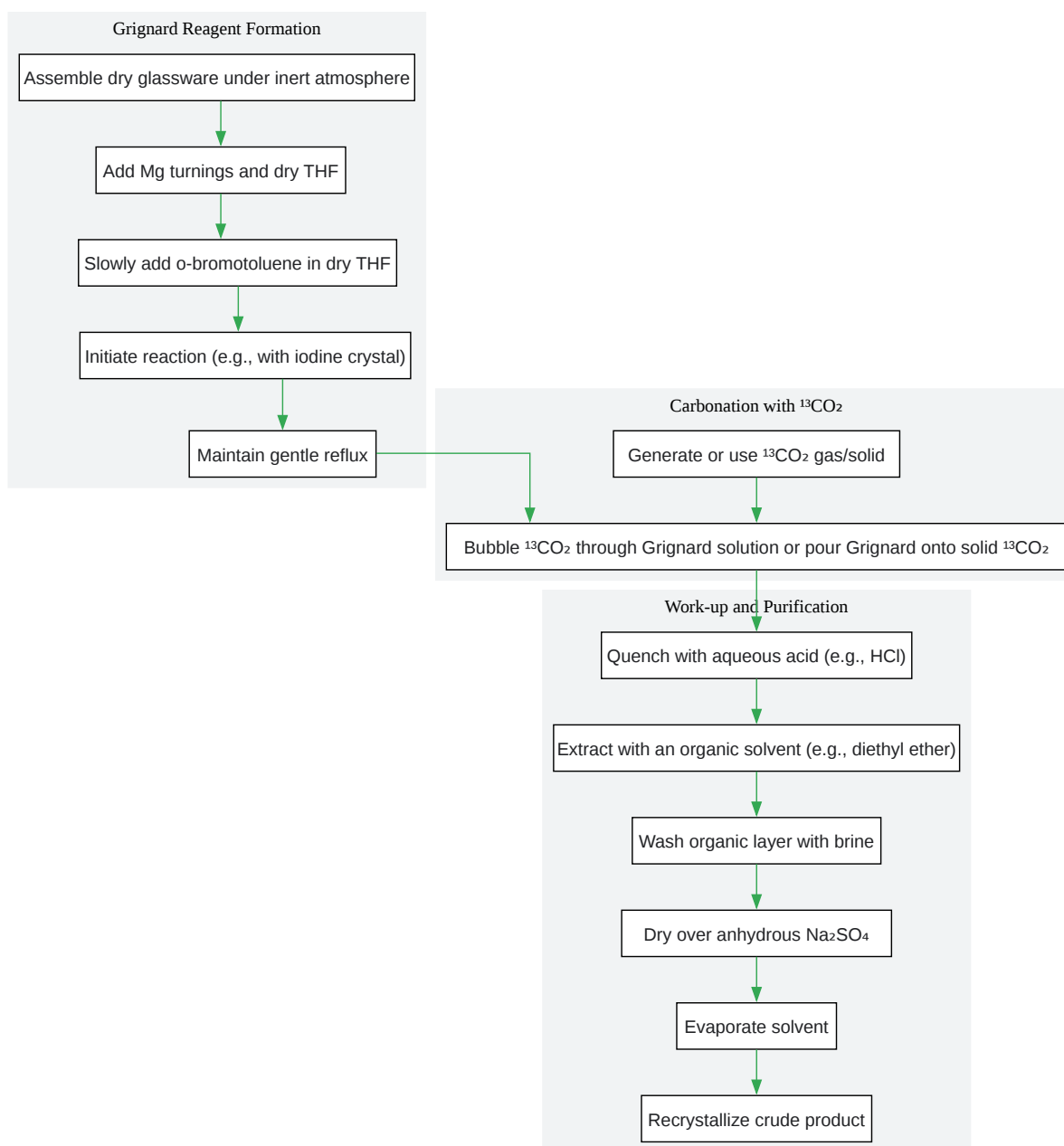


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Caption: Synthetic pathway for **o-Toluic acid-13C** via Grignard reaction.

Experimental Workflow

The following diagram illustrates the general experimental workflow for the synthesis of **o-Toluic acid-13C**.



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Caption: Experimental workflow for the synthesis of **o-Toluic acid-13C**.

Detailed Experimental Protocol

This protocol is a representative example based on established procedures for Grignard reactions and carbonations.[3][4][5] Researchers should adapt this protocol based on their specific laboratory conditions and safety procedures.

Materials:

- o-Bromotoluene
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- ^{13}C -labeled Carbon Dioxide (gas or solid/dry ice)
- Hydrochloric acid (e.g., 6 M)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate
- Iodine crystal (for initiation, if necessary)
- Standard glassware for inert atmosphere reactions (e.g., Schlenk line or glovebox)

Procedure:

- Preparation of the Grignard Reagent (o-Tolylmagnesium bromide):
 - All glassware must be rigorously dried (e.g., oven-dried at $>120\text{ }^{\circ}\text{C}$ overnight) and assembled under an inert atmosphere (e.g., nitrogen or argon).

- Place magnesium turnings in a two-necked round-bottom flask equipped with a reflux condenser and a dropping funnel.
- Add a small amount of anhydrous diethyl ether or THF to cover the magnesium.
- Dissolve o-bromotoluene in anhydrous diethyl ether or THF and add it to the dropping funnel.
- Add a few drops of the o-bromotoluene solution to the magnesium. The reaction may need to be initiated by gentle warming or the addition of a small crystal of iodine.
- Once the reaction has started (indicated by bubbling and a cloudy appearance), add the remaining o-bromotoluene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at room temperature or with gentle heating until the magnesium is consumed.
- Carbonation with $^{13}\text{CO}_2$:
 - Cool the Grignard reagent solution in an ice bath.
 - Method A (Solid $^{13}\text{CO}_2$): Carefully pour the Grignard solution onto an excess of crushed, solid $^{13}\text{CO}_2$ (dry ice) in a separate flask under an inert atmosphere.
 - Method B (Gaseous $^{13}\text{CO}_2$): Bubble $^{13}\text{CO}_2$ gas through the cooled and stirred Grignard solution. The gas should be dried before introduction into the reaction mixture.
 - Stir the reaction mixture until all the $^{13}\text{CO}_2$ is consumed or for a sufficient period to ensure complete reaction.
- Work-up and Purification:
 - Slowly and carefully quench the reaction mixture by adding it to a mixture of crushed ice and concentrated hydrochloric acid.
 - Transfer the mixture to a separatory funnel.
 - Extract the aqueous layer with diethyl ether or another suitable organic solvent.

- Combine the organic extracts and wash them sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter off the drying agent and remove the solvent under reduced pressure to yield the crude **o-Toluic acid- ^{13}C** .
- Purify the crude product by recrystallization from a suitable solvent system (e.g., water, ethanol/water, or toluene) to obtain the pure, labeled product.[\[6\]](#)

Characterization:

The final product should be characterized to confirm its identity and isotopic enrichment.

Standard analytical techniques include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{13}C NMR will show a significantly enhanced signal for the carboxyl carbon. ^1H NMR can confirm the structure.
- Mass Spectrometry (MS): The molecular ion peak will be shifted by +1 m/z unit compared to the unlabeled compound.
- Melting Point: The melting point should be consistent with the literature value for o-toluic acid (104-106 °C).

Applications

o-Toluic acid- ^{13}C serves as a valuable tool in various scientific disciplines:

- Internal Standard: It is used as an internal standard for the quantitative analysis of unlabeled o-toluic acid and related metabolites in biological samples by GC-MS or LC-MS.[\[3\]](#)
- Metabolic Tracer: In metabolic studies, it can be used to trace the metabolic fate of the o-toluy group in biological systems.
- Mechanistic Studies: The labeled compound can be employed in studies to elucidate reaction mechanisms involving the carboxyl group.

This guide provides a foundational understanding of the synthesis and availability of **o-Toluic acid-13C**. Researchers are encouraged to consult the primary literature for more specific applications and detailed analytical procedures.

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